

Distinguishing n-propylamine from ethyl methyl amine through chemical tests

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A Comparative Guide to Distinguishing n-Propylamine and Ethyl Methyl Amine

For researchers, scientists, and drug development professionals, the accurate differentiation of isomeric amines is a critical task in chemical synthesis and analysis. This guide provides a detailed comparison of chemical tests for distinguishing between the primary amine, **n-propylamine**, and its secondary amine isomer, ethyl methyl amine. The methodologies for key distinguishing tests, including the Hinsberg test, the Carbylamine test, and Simon's test, are presented with their underlying chemical principles and expected outcomes.

The Challenge: Isomeric Amines

N-propylamine and ethyl methyl amine are structural isomers with the same molecular formula (C_3H_9N) but different arrangements of atoms. **N-propylamine** is a primary amine where the nitrogen atom is bonded to one alkyl group and two hydrogen atoms. In contrast, ethyl methyl amine is a secondary amine with the nitrogen atom bonded to two alkyl groups (ethyl and methyl) and one hydrogen atom. This difference in structure forms the basis for their differential reactivity in the chemical tests described below.

Summary of Distinguishing Chemical Tests

The following table summarizes the expected outcomes for **n-propylamine** and ethyl methyl amine when subjected to three distinct chemical tests. These tests exploit the differences in

reactivity between primary and secondary amines.

Test	Reagent(s)	n-Propylamine (Primary Amine)	Ethyl Methyl Amine (Secondary Amine)
Hinsberg Test	Benzenesulfonyl chloride and aqueous sodium hydroxide	A precipitate forms, which dissolves in excess aqueous alkali. [1] [2] [3] [4] [5]	A precipitate forms, which is insoluble in aqueous alkali. [1] [2] [3] [4] [5] [6]
Carbylamine Test	Chloroform and alcoholic potassium hydroxide	Formation of a foul-smelling isocyanide. [2] [7] [8] [9]	No reaction. [2] [7] [8]
Simon's Test	Sodium nitroprusside, acetaldehyde, and sodium carbonate	No characteristic color change. [10] [11] [12]	A blue-colored solution is formed. [10] [11] [12]

Experimental Protocols

The Hinsberg Test

The Hinsberg test is a reliable method for distinguishing between primary, secondary, and tertiary amines based on the solubility of the resulting sulfonamides in an alkaline solution.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

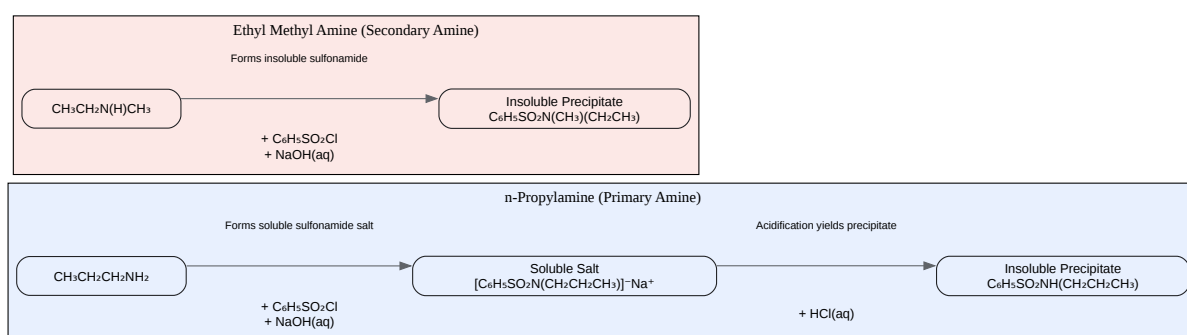
Experimental Procedure:

- To a test tube containing a small amount (approximately 0.5 mL) of the amine to be tested, add 10 mL of 10% aqueous sodium hydroxide solution.
- Add 0.5 mL of benzenesulfonyl chloride.
- Stopper the test tube and shake vigorously for 5-10 minutes, or until the pungent odor of benzenesulfonyl chloride is no longer detectable.
- Observation for n-**Propylamine** (Primary Amine): A clear solution is initially formed as the N-propylbenzenesulfonamide dissolves in the alkaline medium.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Upon acidification with dilute hydrochloric acid, a precipitate of N-propylbenzenesulfonamide will form.

- Observation for Ethyl Methyl Amine (Secondary Amine): A precipitate of N-ethyl-N-methylbenzenesulfonamide forms directly and does not dissolve in the aqueous sodium hydroxide solution.[1][2][3][4][5][6]

Chemical Principle:

Primary amines react with benzenesulfonyl chloride to form N-alkylbenzenesulfonamides. The hydrogen atom attached to the nitrogen in this sulfonamide is acidic and reacts with the alkali (NaOH) to form a soluble salt.[3][5][16] Secondary amines react to form N,N-dialkylbenzenesulfonamides, which lack an acidic hydrogen on the nitrogen atom and are therefore insoluble in the alkaline solution.[6][16][17]



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Figure 1. Logical workflow of the Hinsberg test for n-**propylamine** and ethyl methyl amine.

The Carbylamine Test (Isocyanide Test)

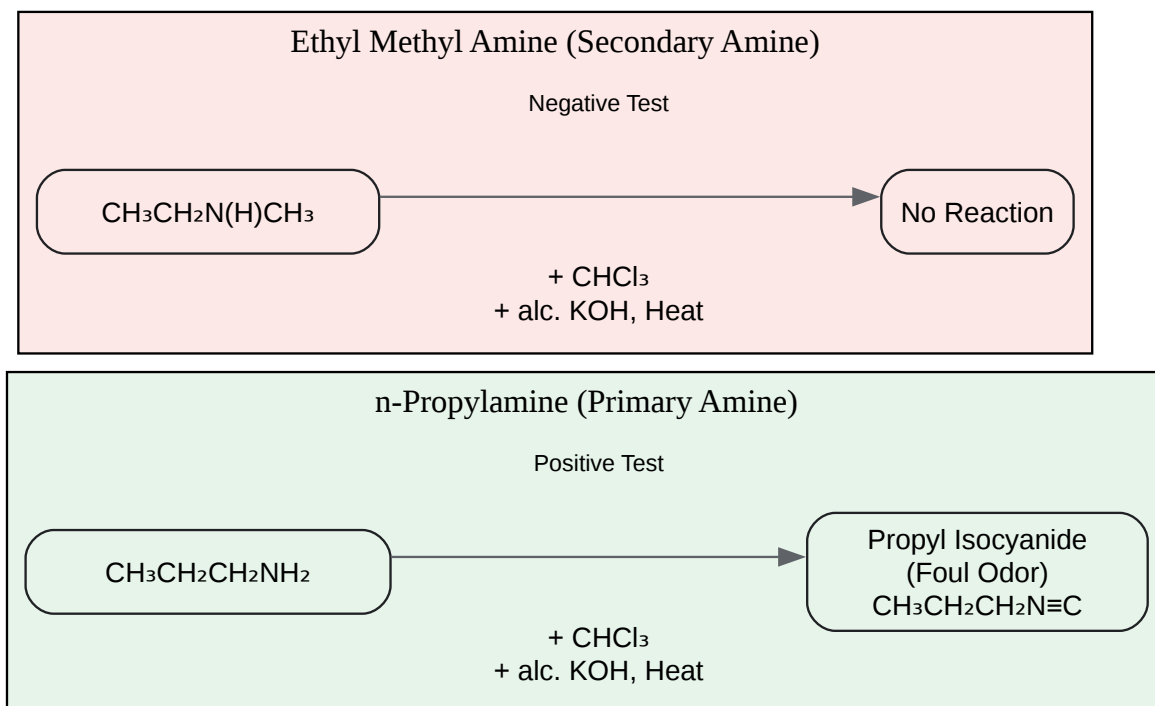
The carbylamine test is a specific test for primary amines.[2][7][8][9]

Experimental Procedure:

- In a fume hood, add a few drops of the amine to a test tube containing 2-3 mL of alcoholic potassium hydroxide.
- Add a few drops of chloroform.
- Gently warm the mixture.
- Observation for n-**Propylamine** (Primary Amine): The formation of propyl isocyanide, which has a highly unpleasant and characteristic foul odor, indicates a positive test.[\[18\]](#)
- Observation for Ethyl Methyl Amine (Secondary Amine): No reaction occurs, and no foul odor is produced.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Chemical Principle:

When a primary amine is heated with chloroform and a strong base, it undergoes a reaction to form an isocyanide (carbylamine).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The mechanism involves the formation of a dichlorocarbene intermediate which then reacts with the primary amine.[\[2\]](#)[\[7\]](#)[\[8\]](#) Secondary amines do not have the requisite two hydrogen atoms on the nitrogen to undergo this reaction.



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Figure 2. Expected outcomes of the Carbylamine test.

Simon's Test

Simon's test is a colorimetric spot test used for the presumptive identification of secondary amines.^{[10][11][12][23]}

Experimental Procedure:

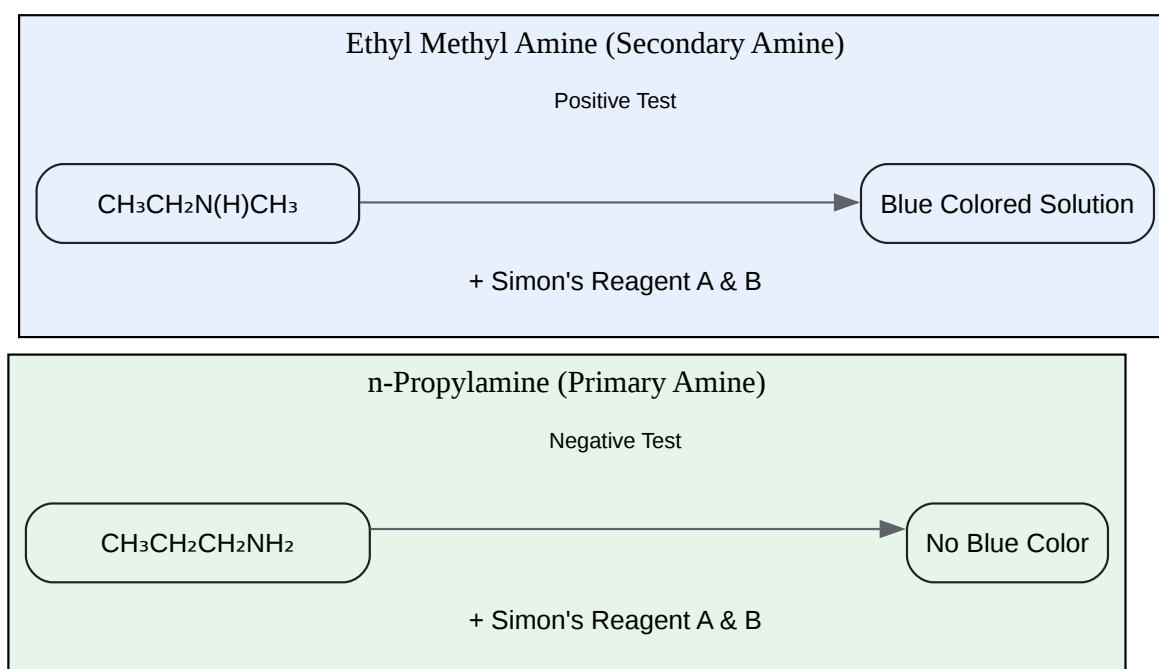
- Place a small amount of the amine sample on a spot plate or in a test tube.
- Add one drop of Simon's Reagent A (a solution of sodium nitroprusside and acetaldehyde in water).
- Add one drop of Simon's Reagent B (an aqueous solution of sodium carbonate).
- Observe any color change.

- Observation for n-**Propylamine** (Primary Amine): No significant color change is observed. [\[10\]](#)[\[11\]](#)[\[12\]](#)
- Observation for Ethyl Methyl Amine (Secondary Amine): The solution will turn a distinct blue color. [\[10\]](#)[\[11\]](#)[\[12\]](#)

Chemical Principle:

The secondary amine reacts with acetaldehyde in the presence of sodium carbonate to form an enamine. This enamine then reacts with sodium nitroprusside to form a blue-colored complex.

[\[10\]](#) Primary amines do not form the stable intermediate necessary for the color change.



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Figure 3. Distinguishing amines using Simon's test.

Conclusion

The chemical tests outlined in this guide provide clear and distinct results for the differentiation of n-**propylamine** and ethyl methyl amine. The Hinsberg test offers a definitive result based on solubility differences of the sulfonamide products. The Carbylamine test provides a highly specific positive result for the primary amine, n-**propylamine**, through the formation of a foul-smelling isocyanide. Simon's test serves as an excellent confirmatory test for the secondary amine, ethyl methyl amine, with its characteristic blue color formation. For unambiguous identification, it is recommended to perform at least two of these tests.

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